

biological activity of 1-Nitrocyclohexene derivatives compared.

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Compound of Interest

Compound Name: 1-Nitrocyclohexene

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A Comparative Guide to the Biological Activity of 1-Nitrocyclohexene Derivatives

The burgeoning field of medicinal chemistry continuously seeks novel scaffolds for drug development, with **1-nitrocyclohexene** derivatives emerging as a promising class of compounds. The unique combination of a cyclohexane ring and a nitro group imparts a range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.^[1] This guide provides a comparative overview of the biological activity of **1-nitrocyclohexene** derivatives and related compounds, supported by experimental data and detailed protocols to aid researchers in drug discovery and development.

Comparative Biological Activity of Nitro-Containing Compounds

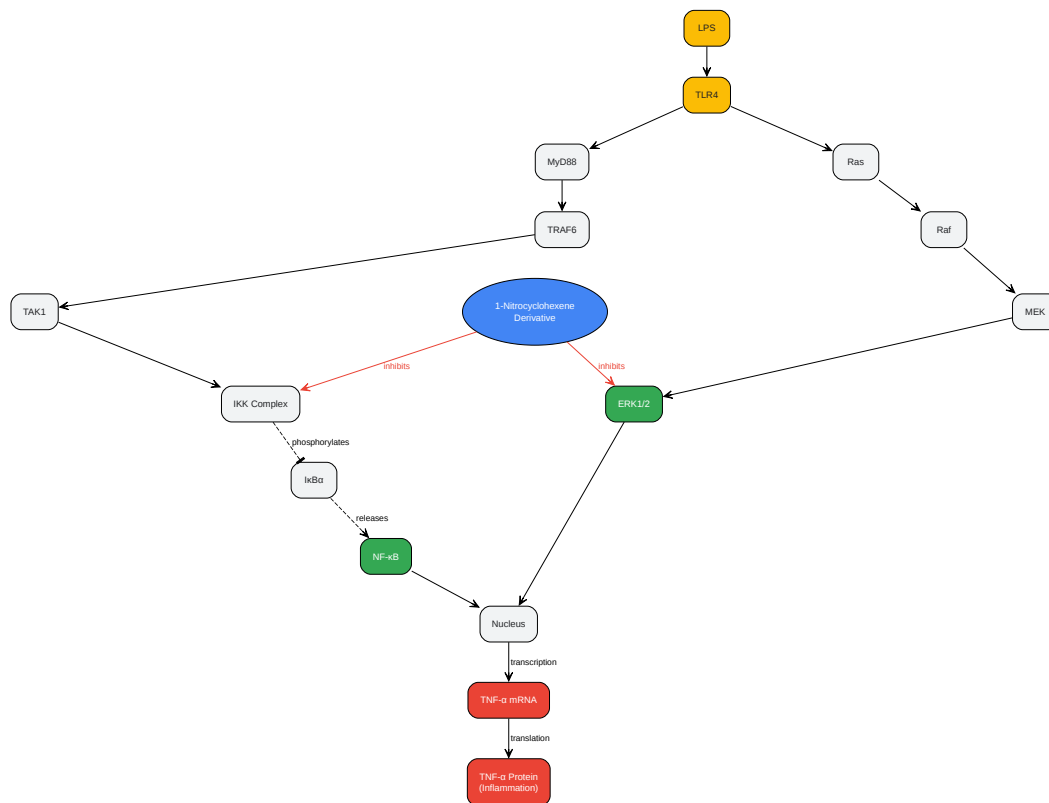
The biological activity of **1-nitrocyclohexene** derivatives can be contextualized by examining related nitro- and cyclohexane-containing molecules. The electron-withdrawing nature of the nitro group is crucial in modulating the pharmacokinetic and pharmacodynamic properties of these compounds.^[1] The following table summarizes quantitative data from various studies on compounds with similar structural motifs.

Compound/ Derivative	Biological Activity	Cell Line/Organi sm	Assay	Result	Reference
2,6-bis-(4-nitrobenzylidene)cyclohexanone	Anticancer	A549 (Lung Cancer)	MTT Assay	IC50 = 0.48 ± 0.05 mM	[2]
1-Nitro-2-phenylethene (NPe)	Anti-inflammatory	THP-1 Macrophages	TNF-α Production	Significant reduction at 5 µg/mL	[3]
N-[2-(cyclohexyloxy)-4-nitrophenyl]methanesulphonamide (NS-398)	Anti-inflammatory	Human Monocytes	PGHS-2 Inhibition	Selective Inhibition (IC50 ratio > 150)	[4] [5]
2-[2-(3-nitrophenyl)hydrazono]cyclohexane-1,3-dione	Antibacterial	E. coli, S. aureus, etc.	Disk Diffusion	Zone of inhibition data available	[6]
Ethyl-4-phenyl-6-(4-chlorophenyl)-2-dicyanomethylene-cyclohex-3-ene-1-carboxylate	Antimicrobial	Gram-negative & Gram-positive bacteria	Agar Well Diffusion & MIC	Most effective compound in the study	[7]

Disclaimer: The data in this table is compiled from different studies and is for illustrative purposes. Direct comparison may not be accurate due to variations in experimental conditions.

Signaling Pathways and Mechanisms of Action

The biological effects of nitro-containing compounds are often attributed to their ability to modulate key signaling pathways. For instance, the anti-inflammatory properties of compounds like 1-nitro-2-phenylethene have been linked to the inhibition of the NF- κ B and ERK1/2 pathways.^{[3][8]}



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References

- 1. benchchem.com [benchchem.com]
- 2. rjptonline.org [rjptonline.org]
- 3. Anti-Inflammatory Potential of 1-Nitro-2-Phenylethylene - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Effects of the novel anti-inflammatory compounds, N-[2-(cyclohexyloxy)-4-nitrophenyl] methanesulphonamide (NS-398) and 5-methanesulphonamido-6-(2,4-difluorothio-phenyl)-1-indanone (L-745,337), on the cyclo-oxygenase activity of human blood prostaglandin endoperoxide synthases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Effects of the novel anti-inflammatory compounds, N-[2-(cyclohexyloxy)-4-nitrophenyl] methanesulphonamide (NS-398) and 5-methanesulphonamido-6-(2,4-difluorothiophenyl)-1-indanone (L-745,337), on the cyclo-oxygenase activity of human blood prostaglandin endoperoxide synthases - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. researcherslinks.com [researcherslinks.com]
- 8. researchgate.net [researchgate.net]
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